

# Measuring Akt Phosphorylation Following VO-OHPic Treatment: Application Notes and Protocols

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## Compound of Interest

Compound Name: VO-OHPic

Cat. No.: B10783615

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## Introduction

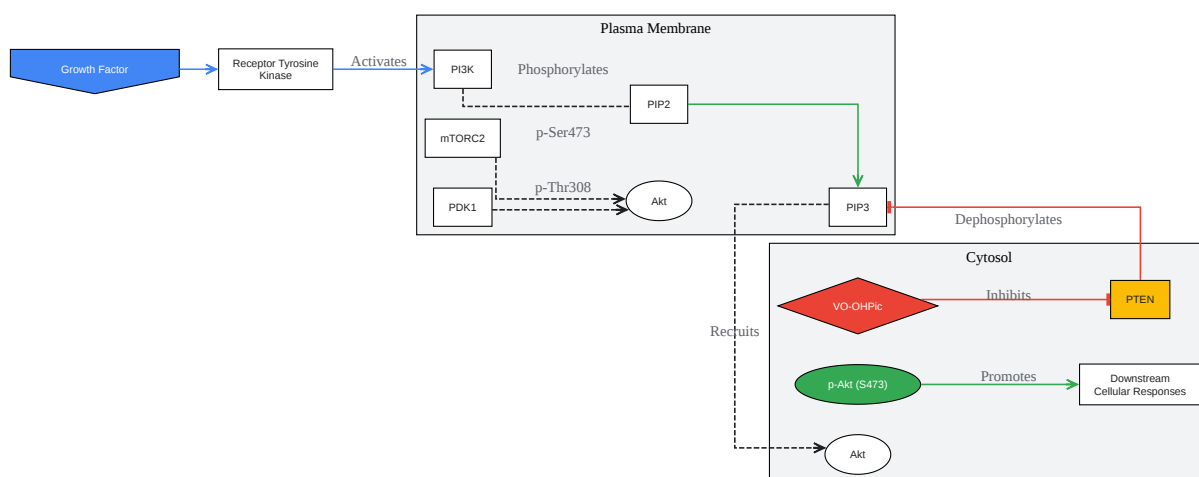
**VO-OHPic** is a potent and selective cell-permeable inhibitor of Phosphatase and Tensin homolog (PTEN) with an IC<sub>50</sub> of 46 nM.[1][2] PTEN is a critical tumor suppressor protein that functions as a lipid phosphatase, dephosphorylating phosphatidylinositol (3,4,5)-trisphosphate (PIP3) to phosphatidylinositol (4,5)-bisphosphate (PIP2). This action antagonizes the PI3K (Phosphoinositide 3-kinase) signaling pathway. By inhibiting PTEN, **VO-OHPic** leads to an accumulation of PIP3 at the plasma membrane, resulting in the subsequent activation of downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B).[3][4]

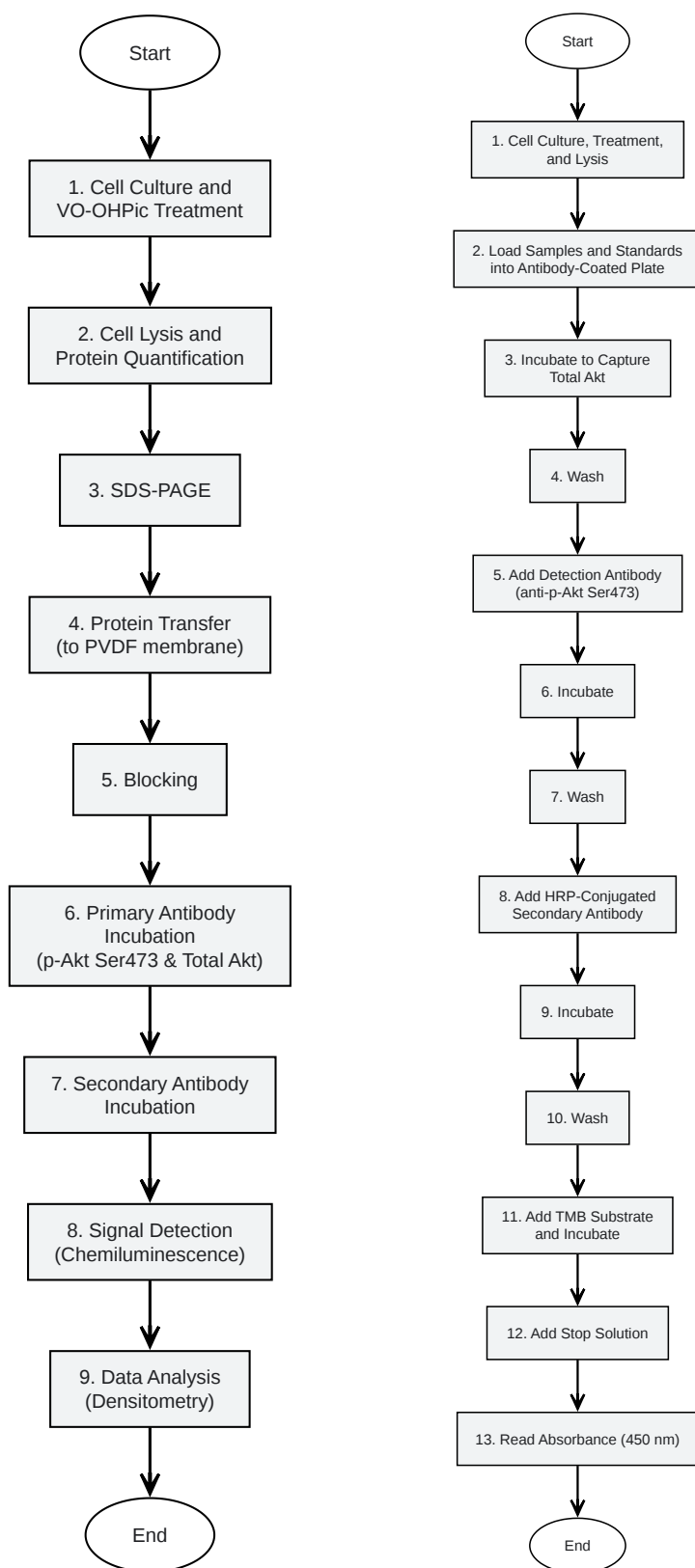
Activated Akt plays a central role in regulating diverse cellular processes, including cell survival, growth, proliferation, and metabolism.[5] The activation of Akt is a multi-step process involving its recruitment to the plasma membrane and phosphorylation at two key residues: Threonine 308 (Thr308) in the activation loop by PDK1 and Serine 473 (Ser473) in the C-terminal hydrophobic motif by mTORC2.[5] Consequently, measuring the phosphorylation status of Akt at Ser473 is a reliable and widely used method to assess the cellular efficacy of PTEN inhibitors like **VO-OHPic**.

These application notes provide detailed protocols for quantifying Akt phosphorylation at Serine 473 in response to **VO-OHPic** treatment using two common laboratory techniques: Western Blotting and Enzyme-Linked Immunosorbent Assay (ELISA).

## Signaling Pathway

The following diagram illustrates the mechanism of **VO-OHPic** in the PI3K/Akt signaling pathway.





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